

sodium hypobromite CAS number and molecular formula

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Compound of Interest

Compound Name: Sodium hypobromite

Cat. No.: B036730

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Sodium Hypobromite: A Technical Overview

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sodium hypobromite**, an inorganic compound with significant applications in chemical synthesis. This document details its chemical identity, physicochemical properties, a standard laboratory-scale synthesis protocol, and its role in the Hofmann rearrangement, a critical reaction in organic chemistry for the synthesis of amines.

Core Chemical Identifiers and Properties

Sodium hypobromite (NaBrO) is the sodium salt of hypobromous acid. It is a highly reactive and unstable compound, typically encountered as a yellow-orange aqueous solution or as its pentahydrate crystalline solid (NaOBr·5H₂O).[1][2] Its instability necessitates that it is often prepared in situ for immediate use in chemical reactions.[2][3]

Physicochemical Data

The key quantitative properties of **sodium hypobromite** are summarized in the table below for easy reference and comparison.

Property	Value	Notes
CAS Number	13824-96-9	
Molecular Formula	NaBrO	Anhydrous
NaBrO·5H ₂ O	Pentahydrate	
Molar Mass	118.89 g/mol	Anhydrous[1]
Appearance	Yellow-orange solid	As pentahydrate[1][2]
Solubility in Water	Highly soluble (>50 g/100 mL at room temperature)	[4]
Density	2.18 g/cm ³ (pentahydrate at 20°C)	[4]
Stability	Unstable; decomposes at 0°C and disproportionates in solution to sodium bromide and sodium bromate.[5]	The disproportionation reaction is: $3 \text{NaOBr} \rightarrow 2 \text{NaBr} + \text{NaBrO}_3$. [2]
Crystal Structure	Monoclinic (pentahydrate)	[1][2]
Br-O Bond Length	1.820 Å	[1][2]

Experimental Protocol: Laboratory Synthesis of Sodium Hypobromite Solution

The most common method for the preparation of **sodium hypobromite** is the reaction of bromine with a cold, aqueous solution of sodium hydroxide.[2][5] The following protocol describes a typical laboratory-scale synthesis for generating an aqueous solution of **sodium hypobromite** for immediate use.

Materials:

- Sodium hydroxide (NaOH)
- Liquid bromine (Br₂)

- Deionized water
- Ice bath
- Three-neck round-bottom flask
- Stirrer
- Dropping funnel
- Thermometer

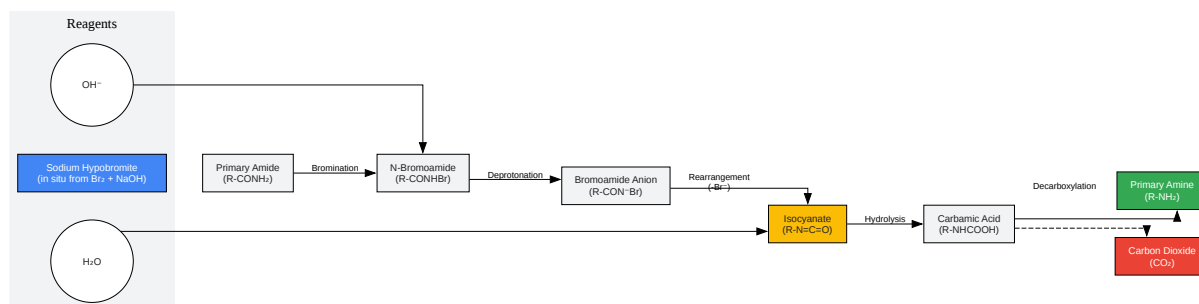
Procedure:

- Prepare a 40% aqueous solution of sodium hydroxide. For example, dissolve 438 g of NaOH in water to make a total volume of 306 ml.
- Place the sodium hydroxide solution in a three-neck round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a low-temperature thermometer.
- Cool the flask in an ice-salt bath to between -8°C and -3°C.[5] It is critical to maintain a low temperature to prevent the disproportionation of the hypobromite product into sodium bromate.[5]
- With vigorous stirring, slowly add liquid bromine (e.g., 314 g) dropwise from the dropping funnel.[5] The rate of addition should be controlled to ensure the reaction temperature does not rise above 0°C.[6]
- The reaction is exothermic. Continuously monitor the temperature and adjust the addition rate accordingly.
- The resulting yellow-orange solution contains **sodium hypobromite**, along with sodium bromide as a byproduct, as shown in the reaction: $\text{Br}_2 + 2 \text{NaOH} \rightarrow \text{NaBr} + \text{NaOBr} + \text{H}_2\text{O}$.[2]
- The freshly prepared **sodium hypobromite** solution should be used immediately for subsequent reactions due to its inherent instability.

Application in Organic Synthesis: The Hofmann Rearrangement

Sodium hypobromite is a key reagent in the Hofmann rearrangement, a reaction that converts a primary amide into a primary amine with one fewer carbon atom. This reaction is particularly valuable in drug development and complex molecule synthesis for the introduction of amine functionalities. The **sodium hypobromite** is typically formed in situ from bromine and sodium hydroxide.

The diagram below outlines the logical workflow of the Hofmann rearrangement mechanism initiated by **sodium hypobromite**.



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Caption: Workflow of the Hofmann rearrangement using **sodium hypobromite**.

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